

Application Notes and Protocols for Testing Tryptanthrin in Animal Models of Disease

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Compound of Interest

Compound Name: Tryptanthrin

Cat. No.: B1681603

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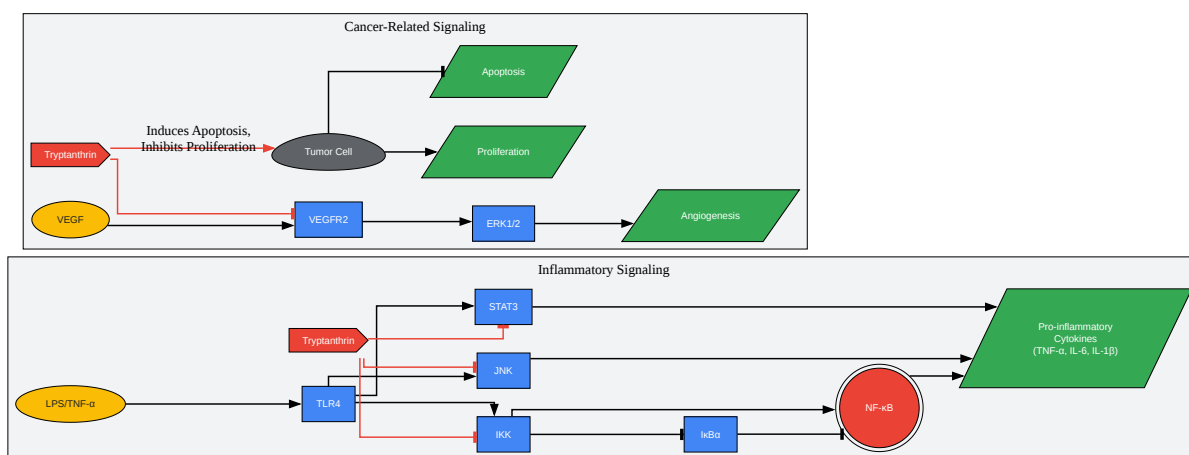
Introduction

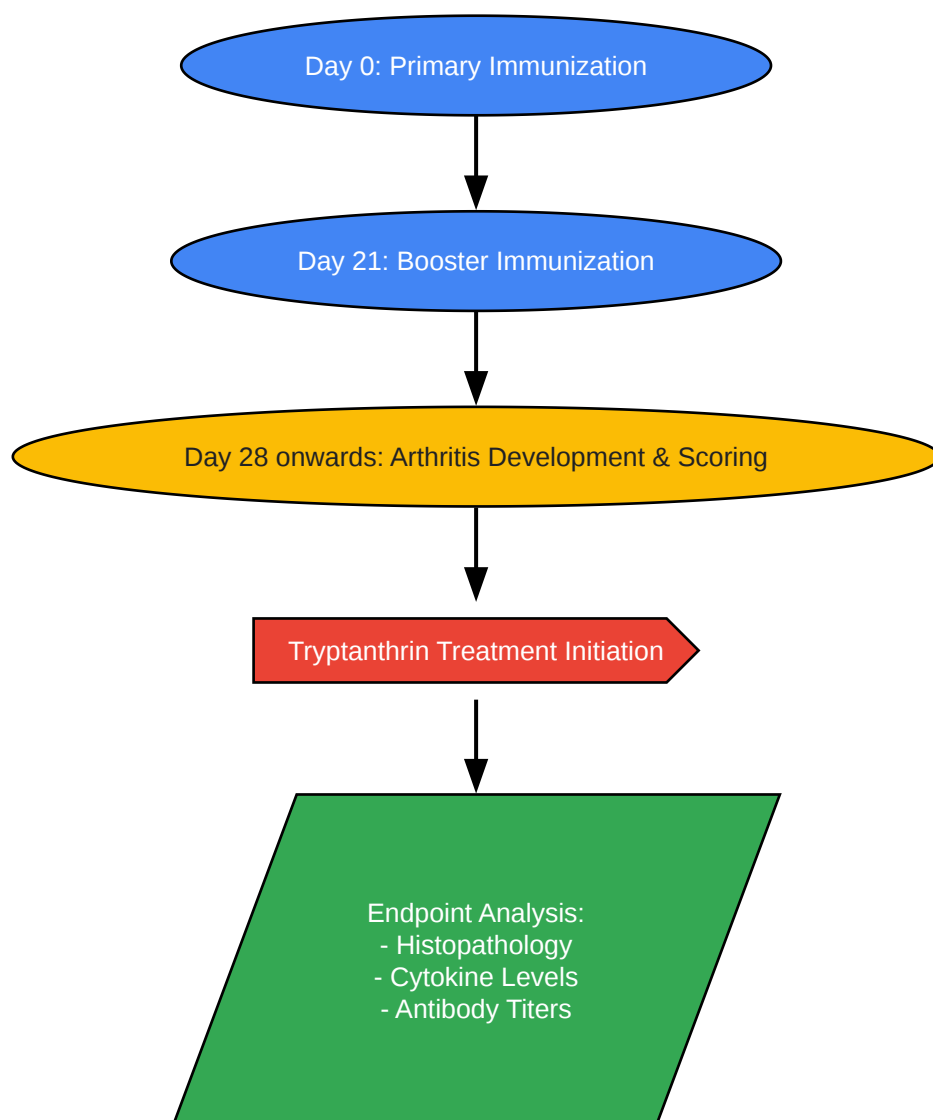
Tryptanthrin is a natural alkaloid compound derived from several plant species, notably *Isatis tinctoria* (woad) and has garnered significant scientific interest due to its broad spectrum of pharmacological activities. These include potent anti-inflammatory, anti-cancer, and anti-microbial properties. This document provides detailed application notes and experimental protocols for the preclinical evaluation of **tryptanthrin** in various animal models of disease, including inflammatory conditions and cancer. The provided methodologies are based on established research and aim to facilitate the investigation of **tryptanthrin**'s therapeutic potential.

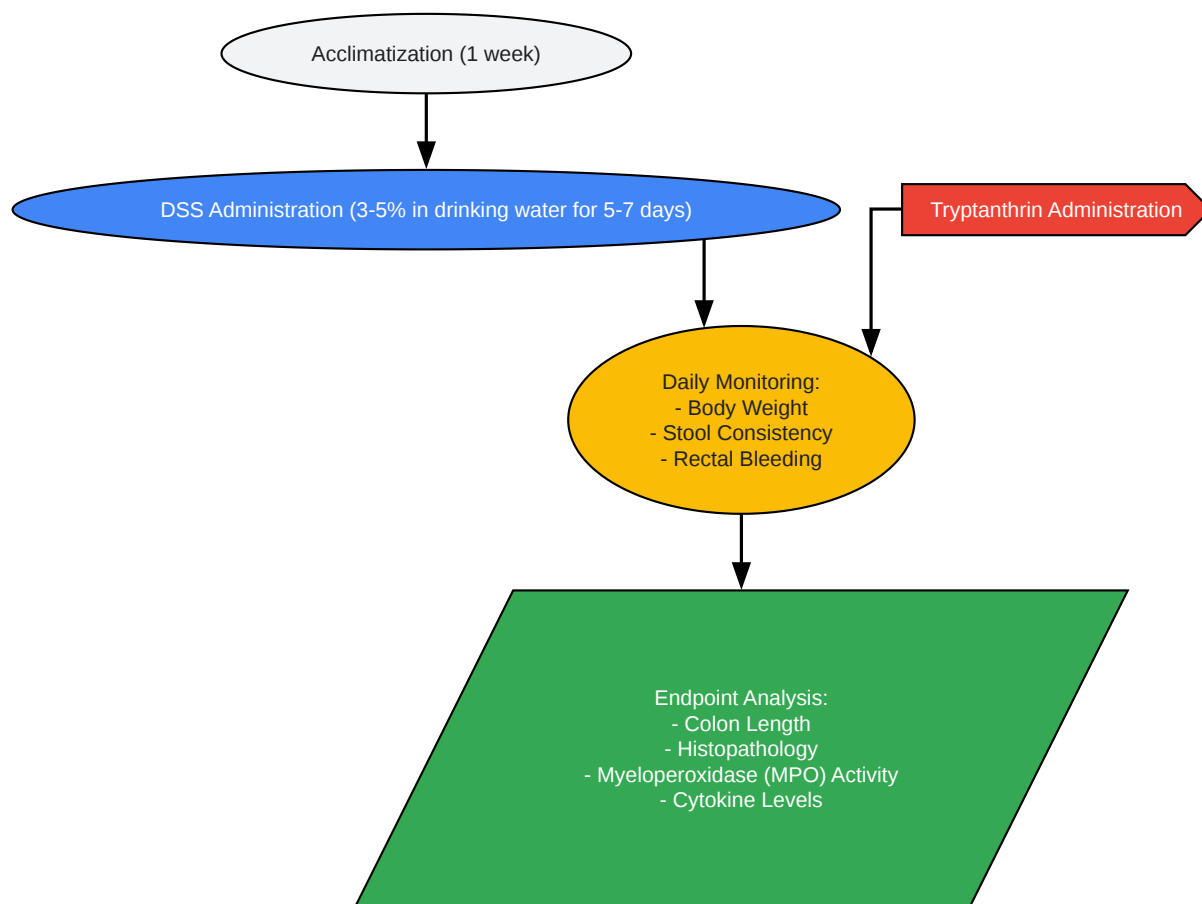
Mechanism of Action

Tryptanthrin exerts its biological effects through the modulation of multiple key signaling pathways implicated in the pathogenesis of various diseases. Its anti-inflammatory effects are largely attributed to the inhibition of pro-inflammatory mediators and signaling cascades. In cancer, **tryptanthrin** has been shown to impede cell proliferation, angiogenesis, and metastasis.

A summary of key signaling pathways modulated by **tryptanthrin** is presented below:







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